

Advanced Protocol: Using 4-Hydroxyphenicillin V as a Reference Standard in Chromatography

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Compound of Interest

Compound Name: 4-Hydroxyphenicillin V

CAS No.: 20880-67-5

Cat. No.: B051063

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Application Note: AN-PHARMA-2026-04

Abstract

This technical guide details the protocol for utilizing **4-Hydroxyphenicillin V** (also known as p-hydroxyphenicillin V or EP Impurity D) as a reference standard in the quality control of Phenoxymethylpenicillin (Penicillin V). As a major metabolite and fermentation byproduct formed by *Penicillium chrysogenum*, its quantification is critical for compliance with ICH Q3A/B impurity guidelines. This document synthesizes USP/EP compendial methods with field-proven stability strategies to ensure accurate impurity profiling.

Introduction & Regulatory Context[1][2][3][4]

In the biosynthesis of Penicillin V, the precursor phenoxyacetic acid is incorporated into the penicillin backbone.[1] However, when precursor levels deplete, or due to specific enzymatic activity, the fungus hydroxylates the phenyl ring, generating **4-Hydroxyphenicillin V**.

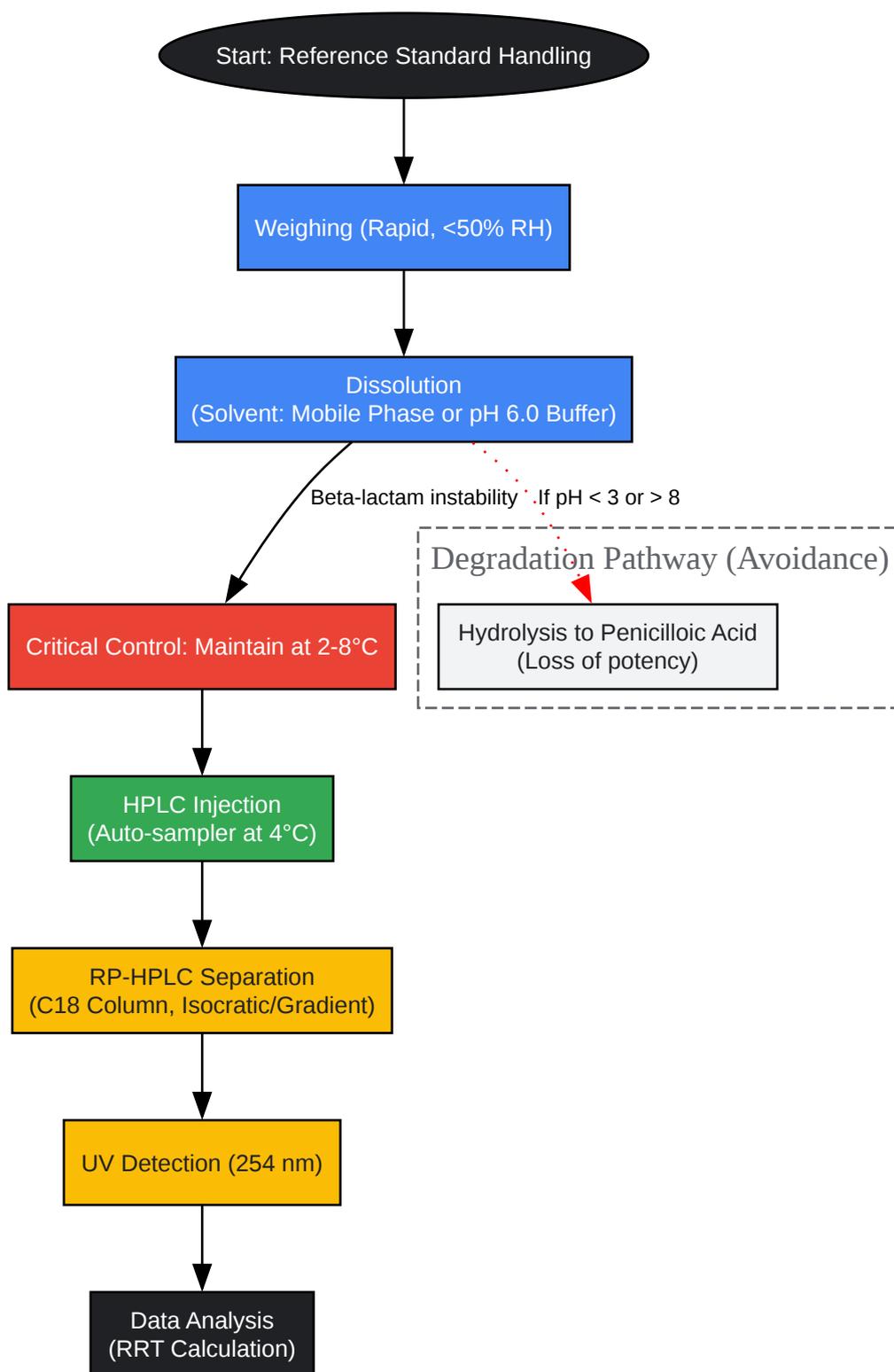
From a regulatory standpoint (USP <1986>, EP 0148), this compound is a specified impurity. It is more polar than the parent drug, leading to earlier elution in Reversed-Phase HPLC (RP-HPLC). Accurate identification requires a high-purity reference standard, but the structural fragility of the beta-lactam ring demands rigorous handling protocols to prevent in-situ degradation during analysis.

Chemical Profile[2][4][5][6][7][8][9][10][11]

- IUPAC Name: (2S,5R,6R)-3,3-dimethyl-7-oxo-6-[[2-(4-hydroxyphenoxy)acetyl]amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid
- Molecular Formula:
[\[2\]](#)
- Molecular Weight: 366.39 g/mol [\[2\]](#)
- Key Feature: The para-hydroxyl group increases polarity significantly compared to Penicillin V, reducing retention on C18 columns.

Experimental Workflow Visualization

The following diagram outlines the critical path for standard preparation and analysis, highlighting decision points to prevent degradation.



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Caption: Workflow for **4-Hydroxyphenicillin V** analysis emphasizing temperature control to prevent beta-lactam hydrolysis.

Method Development Strategy

Stationary Phase Selection

While Penicillin V is relatively hydrophobic, **4-Hydroxypenicillin V** is polar.

- Recommended: L1 Packing (C18). A fully end-capped C18 column (e.g., 4.6 mm × 250 mm, 5 μm) provides the necessary hydrophobic selectivity to separate the early-eluting hydroxylated impurity from the solvent front and the main peak.

Mobile Phase Chemistry

The separation relies on suppressing the ionization of the carboxylic acid moiety (

) to increase retention.

- Buffer: Acetic acid or Phosphate buffer (pH 3.0–4.5).
- Organic Modifier: Acetonitrile (ACN) is preferred over Methanol for sharper peak shape and lower backpressure.
- Stability Warning: While acidic pH improves retention, it accelerates beta-lactam ring opening. Buffers must be prepared fresh, and the autosampler must be cooled.

Detection

- Primary: UV 254 nm (Standard QC).
- Secondary: UV 268–269 nm (High Sensitivity). The phenoxy side chain exhibits a secondary maximum here, which can be useful if the 4-hydroxy impurity levels are very low (<0.1%).

Detailed Protocol

Reagents and Equipment

- Reference Standard: **4-Hydroxypenicillin V** (EP Impurity D), >95% purity.
- Solvents: HPLC Grade Acetonitrile, Glacial Acetic Acid, Milli-Q Water.
- Apparatus: HPLC system with binary pump, cooled autosampler, and PDA/UV detector.

Chromatographic Conditions (Based on USP/EP)

Parameter	Setting	Rationale
Column	C18 (L1), 250 mm × 4.6 mm, 5 μm	Standard compendial column for penicillins.
Mobile Phase	Water : ACN : Glacial Acetic Acid(650 : 350 : 5.75 v/v)	Isocratic mode ensures reproducible RRTs. Acid ensures analyte is neutral.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.
Temperature	Column: 25°C	Ambient; higher temps degrade the analyte.[3][4]
Injection Vol	10 μL	Prevent column overload.
Detection	UV 254 nm	Optimal balance of sensitivity and baseline noise.
Run Time	~2.5x retention of Penicillin V	Ensure elution of late eluters (e.g., Penicillin G).

Standard Preparation

Caution: **4-Hydroxyphenicillin V** is hygroscopic and unstable in solution.

- Stock Solution (1.0 mg/mL):
 - Accurately weigh 25 mg of **4-Hydroxyphenicillin V** Reference Standard.
 - Transfer to a 25 mL volumetric flask.
 - Dissolve in Mobile Phase. (Note: If solubility is slow, use 50:50 ACN:Water initially, then dilute).
 - IMMEDIATE ACTION: Place in autosampler at 4°C. Do not store >24 hours.
- System Suitability Solution:

- Prepare a mixture containing 0.1 mg/mL of **4-Hydroxyphenicillin V** and 1.0 mg/mL of Penicillin V Potassium.
- This solution defines the resolution and RRT.

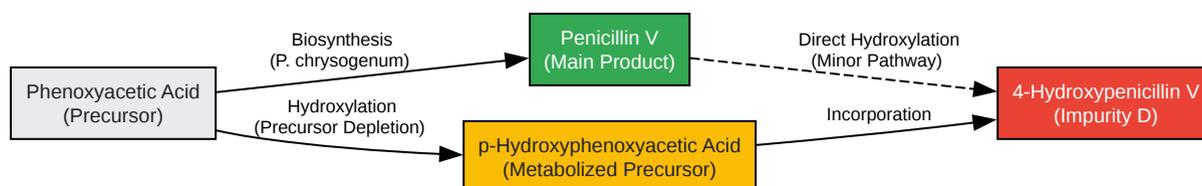
System Suitability Criteria (SST)

Before analyzing samples, the system must pass these checks:

- Relative Retention Time (RRT):
 - **4-Hydroxyphenicillin V**: ~0.4 (Elutes early).
 - Penicillin V: 1.0.[5]
- Resolution (R_s): > 3.0 between **4-Hydroxyphenicillin V** and Penicillin V.
- Tailing Factor (T_f): Not more than 1.5 for the impurity peak.

Metabolic Pathway & Impurity Origin

Understanding the origin of the impurity aids in fermentation process control.



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Caption: Formation of **4-Hydroxyphenicillin V** occurs primarily via hydroxylation of the precursor side chain.

Troubleshooting & Validation Tips

Issue: Peak Splitting or Broadening

- Cause: Solvent mismatch. The sample solvent (diluent) is stronger than the mobile phase.
- Fix: Dissolve the standard in the mobile phase itself.

Issue: Shifting Retention Times

- Cause: pH fluctuation. The carboxyl group on the beta-lactam is sensitive to pH changes near its pKa (2.8).
- Fix: Ensure Glacial Acetic Acid is measured precisely. Use a pH meter to confirm the mobile phase pH is stable (typically pH 3.0–3.5).

Issue: "Ghost" Peaks

- Cause: Degradation of the standard in the vial.
- Fix: Beta-lactam ring hydrolysis produces penicilloic acid derivatives which elute very early (near void volume). Limit autosampler residence time to <12 hours.

References

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